

Di

Compound of Interest

Compound Name: 1-methyl-4-(1H-pyrrol-2-ylmethyl)piperazine

CAS No.: 416887-10-0

Cat. No.: B5540998

Before adjusting your parameters, identify the physical state of your failed crystallization. The workflow below maps common visual observations to th

Reduce
Decrease

Diagnostic workflow for pyrrole-piperazine salt crystallization issues.

Frequently Asked Questions (Mechanistic Troubleshooting)

Q1: Why does my pyrrole-piperazine salt "oil out" instead of forming crystals? A: Oiling out, or Liquid-Liquid Phase Separation (LLPS), occurs when the system's supersaturation trajectory crosses the binodal curve before it can reach the critical activation energy required for solid nucleation.

Q2: How do I selectively control the formation of a mono-salt versus a di-salt? A: Piperazine contains two basic nitrogen atoms with vastly different pK_a values.

- For a mono-salt: Strictly use 1.0 to 1.05 equivalents of acid. Choose a weaker acid (like maleic or tartaric acid) or a solvent system where the mono-salt is more stable.
- For a di-salt: You must use >2.1 equivalents of a strong acid (e.g., HCl, methanesulfonic acid) to ensure complete protonation of both basic centers.

Q3: My crystallization yields a thick gel. What is the thermodynamic cause and how do I fix it? A: Gelation happens when the solute forms a continuous network of intermolecular interactions.

- The Fix: Shift the thermodynamics by introducing a highly polar co-solvent (e.g., 5-10% water or DMSO) to competitively disrupt the intermolecular interactions.

Quantitative Data for Process Optimization

To prevent phase separation and ensure high-purity crystalline yields, adhere to the following quantitative boundaries during your process design.

Parameter	Target Range
Cooling Rate	0.1 - 0.2 °C/min
Seed Loading	0.5% - 2.0% (w/w)
Acid Equivalents (Mono)	1.0 - 1.05 eq
Acid Equivalents (Di)	2.1 - 2.5 eq
Anti-solvent Addition Rate	< 0.05 vol/min

Validated Experimental Protocols

Protocol A: High-Throughput Anti-Solvent Salt Screening

This protocol is designed to discover stable salt forms while minimizing the risk of amorphous precipitation.

Step-by-Step Methodology:

- **Dissolution:** Dissolve the pyrrole-piperazine free base in a primary "good" solvent (e.g., Ethanol or THF) at 50°C to achieve a concentration of 50 mg/mL.
 - **Causality:** Complete dissolution at elevated temperatures erases the thermal history of the solid and ensures a homogeneous thermodynamic state.
- **Acid Addition:** Add the selected counterion (e.g., maleic acid, HCl) dropwise as a standard solution in the primary solvent.
 - **Causality:** Dropwise addition prevents localized pH shocks that instantly crash out amorphous aggregates.
- **Anti-Solvent Titration:** Slowly add an anti-solvent (e.g., heptane or ethyl acetate) at a rate of 0.05 vol/min until the solution becomes slightly turbid (indicated by a change in optical density).
- **Thermal Cycling (Crucial Step):** Heat the turbid solution by 5°C to dissolve the initial nuclei, then cool at 0.1°C/min to 5°C.
 - **Causality:** Thermal cycling acts as an Ostwald ripening mechanism. It dissolves kinetically favored imperfect crystals or microscopic oil droplets, allowing only the most thermodynamically stable crystal form to grow.
- **Isolation:** Filter the resulting suspension under vacuum and wash with cold anti-solvent.
- **Self-Validation System:** Perform Powder X-Ray Diffraction (PXRD) on the isolated solid. A sharp, well-defined diffractogram validates successful crystallization.

Protocol B: Seeding-Assisted Rescue of an "Oiling-Out" Batch

If your batch has already undergone Liquid-Liquid Phase Separation (forming an oil layer), use this protocol to rescue the material.

Step-by-Step Methodology:

- Redissolution: Reheat the biphasic (oil/solvent) mixture to 5–10°C above the cloud point until a single, clear liquid phase is restored[8].
- Controlled Cooling: Cool the solution to exactly 2°C below the established solubility curve.
 - Causality: This places the system within the metastable zone—supersaturated enough to grow crystals, but strictly above the binodal curve where
- Seed Introduction: Introduce 1% to 2% (w/w) of high-quality crystalline seeds of the desired pyrrole-piperazine salt.
 - Causality: Seeding provides a physical template. It allows the solute to partition from the liquid directly into the solid lattice, entirely bypassing the
- Aging: Hold the temperature constant for 2 to 4 hours. Do not cool further until the seed crystals have consumed the excess supersaturation and a
- Final Cooling: Once the slurry is robust, cool to 0°C at 0.1°C/min to maximize the final yield.
- Self-Validation System: Monitor the system using in-line Focused Beam Reflectance Measurement (FBRM) or by sampling the mother liquor for HF

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